

Application Note & Synthesis Protocol: 3-cyclopropyl-4-nitro-1H-indazole

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Compound of Interest

Compound Name: 3-cyclopropyl-4-nitro-1H-indazole

Cat. No.: B12977790

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Abstract

This document provides a comprehensive guide for the synthesis of **3-cyclopropyl-4-nitro-1H-indazole**, a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. Indazole scaffolds are central to the development of various therapeutic agents, including kinase inhibitors for oncology.[1] The introduction of a nitro group can be a critical step in modulating the biological activity of these molecules or serving as a synthetic handle for further functionalization.[2][3] This protocol details a robust and reproducible method for the regioselective nitration of 3-cyclopropyl-1H-indazole using a mixed-acid system. We offer in-depth explanations for key procedural choices, rigorous safety protocols, and methods for product validation to ensure both high yield and purity. This guide is intended for researchers and professionals in organic synthesis and pharmaceutical development.

Introduction: The Significance of Nitroindazoles

The indazole ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous biologically active compounds.[4] The functionalization of this ring system is a key strategy for tuning pharmacological properties. Nitroindazoles, in particular, are not only valuable as final compounds but also as versatile intermediates. The nitro group, being a

strong electron-withdrawing group, can significantly alter the electronic profile of the molecule and can be readily reduced to an amino group, providing a gateway to a diverse array of further chemical modifications.[5] For instance, various 5-nitroindazole and 5-nitroimidazole derivatives have been explored for their potential as antiprotozoal agents.[2][6]

The synthesis described herein focuses on the direct nitration of 3-cyclopropyl-1H-indazole. This approach is efficient but requires stringent control over reaction conditions to achieve the desired regioselectivity for the 4-position and to ensure operational safety.

Synthesis Strategy and Mechanistic Rationale

The chosen synthetic route is the direct electrophilic aromatic substitution of 3-cyclopropyl-1H-indazole.

Reaction Scheme:

Caption: Direct nitration of 3-cyclopropyl-1H-indazole.

Expertise & Experience: Causality Behind Experimental Choices

- **Choice of Nitrating Agent:** The use of a mixed acid system, typically concentrated nitric acid (HNO_3) and concentrated sulfuric acid (H_2SO_4), is a classic and highly effective method for nitration.[1] The role of sulfuric acid is not merely as a solvent but as a catalyst. It protonates nitric acid, which then readily loses a molecule of water to form the highly electrophilic nitronium ion (NO_2^+), the active species in the reaction.
- **Critical Role of Temperature Control:** The nitration of aromatic compounds is a highly exothermic process. Maintaining a low temperature (0–5 °C) is paramount for several reasons:
 - **Regioselectivity:** It helps to control the position of nitration. At higher temperatures, the formation of other isomers (e.g., 6-nitro) and dinitrated byproducts increases, complicating purification and reducing the yield of the desired product.[1]
 - **Safety:** It prevents runaway reactions, which can occur due to the reaction's exothermicity.

- **Substrate Stability:** It minimizes degradation of the indazole starting material under the harsh acidic conditions.
- **Order of Addition:** The protocol specifies adding the 3-cyclopropyl-1H-indazole substrate to cold sulfuric acid first, followed by the slow, dropwise addition of nitric acid. This sequence ensures that the substrate is fully dissolved and protonated in the sulfuric acid medium, preparing it for electrophilic attack. The controlled addition of nitric acid allows for careful management of the reaction rate and temperature.^[1]
- **Quenching on Ice:** Pouring the reaction mixture onto crushed ice is a standard and effective work-up procedure.^[1] It achieves three critical goals simultaneously:
 - **Rapidly Quenches the Reaction:** Dilution and cooling effectively halt the nitration process.
 - **Precipitates the Product:** The organic product, **3-cyclopropyl-4-nitro-1H-indazole**, is sparingly soluble in the resulting cold, aqueous acidic solution, causing it to precipitate out.
 - **Safety:** It safely dilutes the highly corrosive acid mixture.

Detailed Synthesis Protocol

Mandatory Safety Precautions

Working with concentrated acids and nitroaromatic compounds presents significant hazards. Strict adherence to safety protocols is essential.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, tight-fitting safety goggles, and a face shield.^[7] Use gloves resistant to concentrated acids, such as Viton™ or butyl rubber; standard nitrile gloves offer insufficient protection.^[7]
- **Ventilation:** All steps must be performed in a certified chemical fume hood with good ventilation to avoid inhalation of corrosive vapors and nitrogen oxides.^[8]
- **Handling Nitro Compounds:** Aromatic nitro compounds are toxic and should be handled with care to avoid skin contact or inhalation.^[9] Avoid heating the dry nitro-product excessively, as nitro compounds can be thermally unstable.

- Emergency Preparedness: Keep an ice bath and a solution of sodium bicarbonate readily accessible for quenching the reaction or neutralizing spills. Ensure a safety shower and eyewash station are nearby.^{[7][8]}

Materials & Equipment

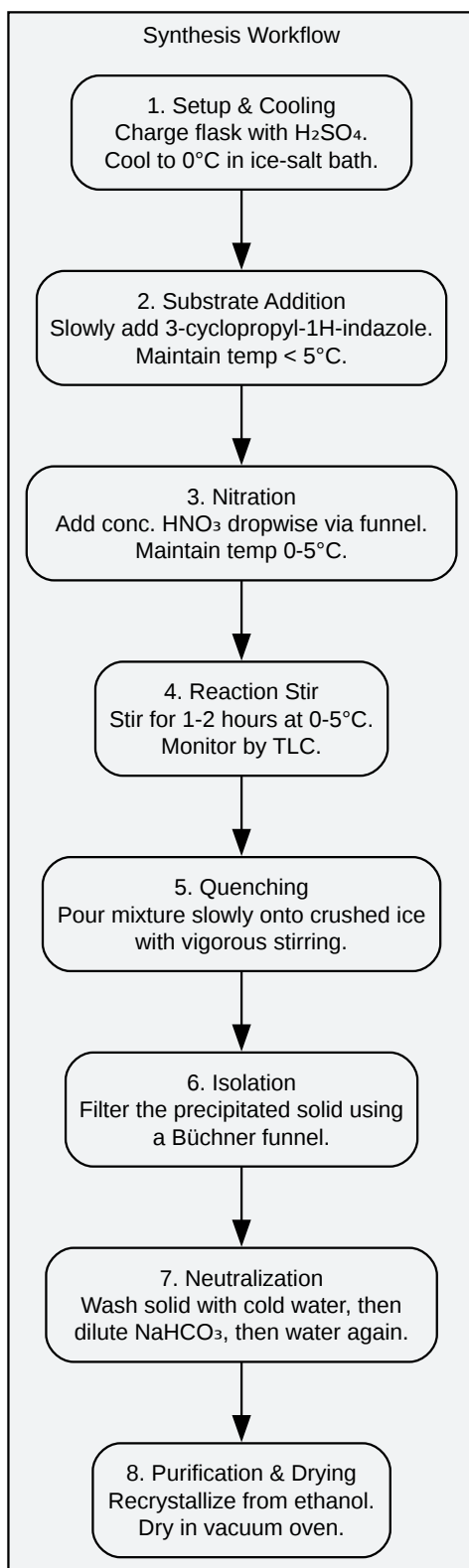
Reagent/Material	Formula	Mol. Wt. (g/mol)	Molarity/Purity	Supplier Example
3-cyclopropyl-1H-indazole	C ₁₀ H ₁₀ N ₂	158.20	>97%	Sigma-Aldrich
Concentrated Sulfuric Acid	H ₂ SO ₄	98.08	98%	Fisher Chemical
Concentrated Nitric Acid	HNO ₃	63.01	70%	J.T. Baker
Deionized Water	H ₂ O	18.02	-	-
Crushed Ice	H ₂ O (solid)	18.02	-	-
Sodium Bicarbonate (NaHCO ₃)	NaHCO ₃	84.01	>99%	EMD Millipore
Ethanol (for recrystallization)	C ₂ H ₅ OH	46.07	200 Proof	Decon Labs

Equipment:

- Three-neck round-bottom flask (250 mL)
- Magnetic stirrer and stir bar
- Thermometer and adapter
- Dropping funnel (60 mL)
- Ice-salt bath

- Büchner funnel and filter flask
- Vacuum oven

Experimental Workflow



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Caption: Step-by-step workflow for the synthesis of **3-cyclopropyl-4-nitro-1H-indazole**.

Step-by-Step Procedure

- **Reaction Setup:** In a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a thermometer, and a dropping funnel, add 50 mL of concentrated sulfuric acid (98%).
- **Cooling and Substrate Addition:** Cool the sulfuric acid to 0 °C using an ice-salt bath. Once the temperature is stable, slowly add 5.0 g (31.6 mmol) of 3-cyclopropyl-1H-indazole in small portions. Ensure the temperature of the mixture does not rise above 5 °C during the addition. Stir until all the solid has dissolved.^[1]
- **Nitration:** Prepare a nitrating mixture by adding 2.4 mL (approx. 34.8 mmol, 1.1 eq) of concentrated nitric acid (70%) to the dropping funnel. Add the nitric acid dropwise to the stirred solution of the indazole in sulfuric acid over a period of 30-45 minutes. The internal temperature must be rigorously maintained between 0 and 5 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir at 0–5 °C for an additional 1-2 hours. The reaction progress can be monitored by TLC (e.g., using a 3:1 Hexanes:Ethyl Acetate mobile phase), checking for the consumption of the starting material.
- **Quenching:** In a separate large beaker (1 L), prepare a slurry of approximately 250 g of crushed ice and 100 mL of deionized water. While stirring the ice slurry vigorously, slowly and carefully pour the reaction mixture into the beaker. A yellow precipitate should form.^[1]
- **Isolation:** Allow the slurry to stir for 15 minutes to ensure complete precipitation. Collect the solid product by vacuum filtration using a Büchner funnel.
- **Neutralization and Washing:** Wash the filter cake thoroughly with several portions of cold deionized water (3 x 100 mL) until the washings are neutral to pH paper. Then, wash the solid with a cold, saturated solution of sodium bicarbonate (50 mL) to remove any remaining traces of acid, followed by a final wash with cold deionized water (100 mL).
- **Purification and Drying:** The crude product can be purified by recrystallization from ethanol to yield pale yellow needles.^[10] Dry the purified product in a vacuum oven at 40–50 °C to a constant weight.

Expected Yield and Characterization

- Expected Yield: 70–85%.
- Appearance: Pale yellow crystalline solid.
- Characterization (Trustworthiness): The identity and purity of the final product should be confirmed using standard analytical techniques:
 - ^1H NMR: To confirm the structure and regiochemistry.
 - ^{13}C NMR: To confirm the carbon framework.
 - MS (ESI): To confirm the molecular weight (Expected $[\text{M}+\text{H}]^+$: 204.07).
 - FT-IR: To identify characteristic peaks for N-H ($\sim 3300\text{ cm}^{-1}$), C=C/C=N (aromatic, $\sim 1600\text{--}1450\text{ cm}^{-1}$), and NO_2 (asymmetric and symmetric stretches, ~ 1530 and $\sim 1350\text{ cm}^{-1}$).
 - Melting Point: To assess purity.

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